

# An In-Depth Technical Guide to the Synthesis of 1-Methylphenazine

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## Compound of Interest

Compound Name: 1-Methylphenazine

Cat. No.: B086437

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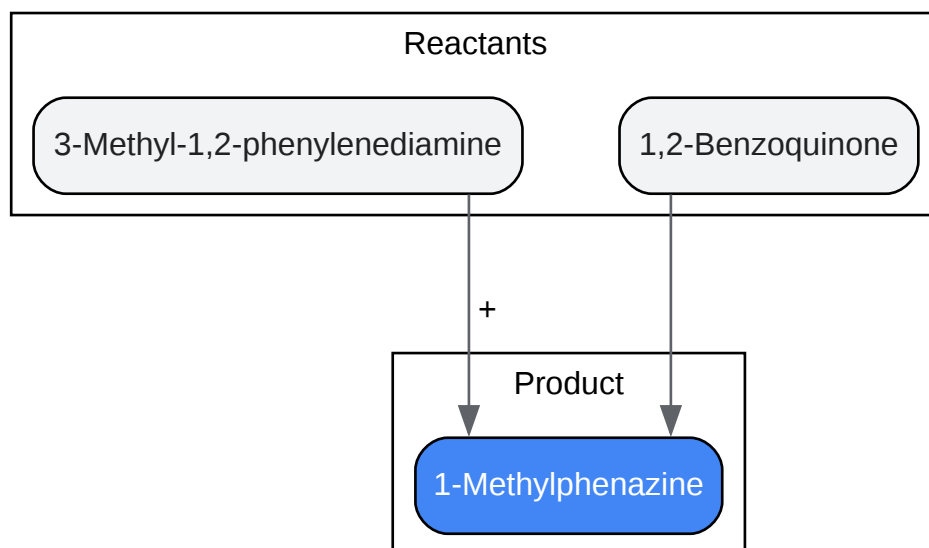
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synthesis of **1-Methylphenazine**, a heterocyclic compound of interest in various research and development domains. This document outlines a key synthetic pathway, presenting quantitative data, a comprehensive experimental protocol, and a visual representation of the reaction.

## Synthesis Pathway: Condensation of 3-Methyl-1,2-phenylenediamine with 1,2-Benzoquinone

The primary reported synthesis of **1-Methylphenazine** involves the condensation reaction between 3-Methyl-1,2-phenylenediamine and 1,2-Benzoquinone. This method provides a direct route to the desired phenazine structure.

Reaction Scheme:



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Caption: Condensation reaction for the synthesis of **1-Methylphenazine**.

## Quantitative Data

The following table summarizes the key quantitative data associated with the synthesis of **1-Methylphenazine** via the condensation of 3-Methyl-1,2-phenylenediamine with 1,2-Benzoquinone.

Parameter	Value
Reactants	
3-Methyl-1,2-phenylenediamine	1.22 g (0.01 mol)
1,2-Benzoquinone	1.08 g (0.01 mol)
Solvent	
Ethanol (95%)	25 ml
Product	
1-Methylphenazine	-
Yield	1.5 g (77%)
Melting Point	118-119 °C
Appearance	Yellow needles

## Experimental Protocol

This section provides a detailed methodology for the synthesis of **1-Methylphenazine** as adapted from the referenced literature.

Materials:

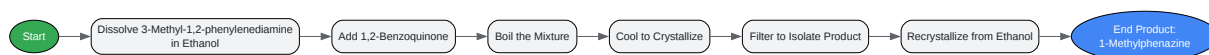
- 3-Methyl-1,2-phenylenediamine
- 1,2-Benzoquinone
- 95% Ethanol
- Standard laboratory glassware (e.g., round-bottom flask, condenser)
- Heating and stirring apparatus
- Filtration apparatus (e.g., Büchner funnel)
- Recrystallization solvent (e.g., ethanol)

### Procedure:

- **Reaction Setup:** In a suitable round-bottom flask, dissolve 1.22 g (0.01 mol) of 3-Methyl-1,2-phenylenediamine in 25 ml of 95% ethanol.
- **Addition of Reactant:** To this solution, add 1.08 g (0.01 mol) of 1,2-Benzoquinone.
- **Reaction Conditions:** The reaction mixture is then brought to a boil. The exact duration of the boiling is not specified in the available literature, but it is implied to be sufficient to complete the reaction.
- **Product Isolation:** Upon cooling, the product, **1-Methylphenazine**, crystallizes from the solution.
- **Purification:** Collect the yellow needles of **1-Methylphenazine** by filtration.
- **Recrystallization:** Further purify the product by recrystallization from ethanol to obtain a final yield of 1.5 g (77%) of **1-Methylphenazine** with a melting point of 118-119 °C.

## Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **1-Methylphenazine**.



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Caption: Workflow for the synthesis of **1-Methylphenazine**.

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